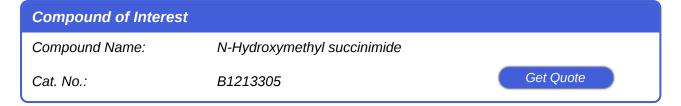


An In-depth Technical Guide to N-Hydroxymethyl Succinimide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

N-Hydroxymethyl succinimide is a chemical compound of interest in various scientific fields, particularly in organic synthesis and medicinal chemistry. This guide provides a comprehensive overview of its properties, synthesis, and potential applications, with a focus on data relevant to research and drug development.

Core Properties of N-Hydroxymethyl Succinimide

N-Hydroxymethyl succinimide, with the CAS number 5146-68-9, is a derivative of succinimide.[1] Its structure features a succinimide ring with a hydroxymethyl group attached to the nitrogen atom. This functional group is key to its reactivity and utility in chemical synthesis.

Physicochemical Properties

A summary of the known physicochemical properties of **N-Hydroxymethyl succinimide** is presented in the table below. It is typically a white to off-white crystalline solid and exhibits solubility in polar solvents such as water and alcohols.



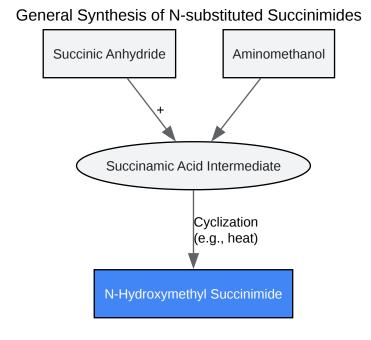
| Property | Value | Reference |
|------------------|--|-----------|
| IUPAC Name | 1-(hydroxymethyl)-2,5- pyrrolidinedione | |
| CAS Number | 5146-68-9 | |
| Chemical Formula | С5H7NO3 | [1] |
| Molecular Weight | 129.11 g/mol | [1] |
| Melting Point | 66 °C | |
| Boiling Point | 362.2 °C | [1] |
| Physical Form | Solid | [2] |
| Density | 1.41 g/cm ³ | [2] |

Synthesis of N-Hydroxymethyl Succinimide

While a detailed, step-by-step experimental protocol for the synthesis of **N-Hydroxymethyl succinimide** is not readily available in the provided search results, the general synthesis of N-substituted succinimides can be described. This typically involves the reaction of succinic anhydride with an appropriate amine, in this case, aminomethanol. The reaction likely proceeds through the formation of a succinamic acid intermediate, followed by cyclization to form the succinimide ring.

A visual representation of a potential synthesis workflow is provided below.





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A potential synthetic route to **N-Hydroxymethyl succinimide**.

Reactivity and Applications in Drug Development

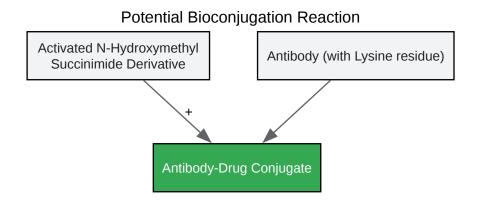
The hydroxymethyl group on the succinimide ring imparts reactivity that makes **N- Hydroxymethyl succinimide** a useful reagent in organic synthesis. It can serve as a building block for the preparation of various derivatives and for the modification of biomolecules.

Potential as a Linker in Bioconjugation

The succinimide motif is a well-established component of linkers used in the development of antibody-drug conjugates (ADCs). These linkers connect a cytotoxic drug to a monoclonal antibody, enabling targeted delivery to cancer cells. While specific examples of **N-Hydroxymethyl succinimide** being used as a linker in ADCs were not found in the search results, its structure suggests potential in this area. The hydroxyl group could be further functionalized to attach to a drug molecule, while the succinimide ring could potentially react with amino acid residues on the antibody, such as lysine.[3][4]



The general reaction of N-hydroxysuccinimide (NHS) esters with primary amines, like the side chain of lysine, is a common method for protein modification.[5] This reaction forms a stable amide bond. It is plausible that **N-Hydroxymethyl succinimide** could be activated and utilized in a similar manner.



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